

Application Note: In Vitro Kinase Assay Protocols Using Sangivamycin Hydrochloride

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Compound of Interest

Compound Name: Sangivamycin hydrochloride

CAS No.: 21090-35-7

Cat. No.: B1257104

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Abstract & Strategic Overview

Sangivamycin hydrochloride (NSC 65346) is a pyrrolo[2,3-d]pyrimidine nucleoside antibiotic originally isolated from *Streptomyces*.^[1] While historically categorized as a Protein Kinase C (PKC) inhibitor, modern chemoproteomics (KINOMEScan) have revealed a complex selectivity profile.^[1]

Crucial Insight for Researchers: Early literature (circa 1988) characterizes Sangivamycin as a "potent" PKC inhibitor with a

of ~10-15 μM .^{[1][2]} However, recent profiling indicates it is significantly more potent against Haspin (GSG2), DYRK1A, and DYRK2, with IC₅₀ values in the nanomolar range.

This guide provides two distinct protocols tailored to these dual realities:

- Protocol A (Radiometric): Optimized for PKC isoforms, addressing the critical requirement for lipid co-factors.^[1]

- Protocol B (Luminescent ADP-Detection): Optimized for Haspin/DYRK screening, focusing on high-throughput compatibility.[\[1\]](#)

Compound Handling & Properties[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Parameter	Specification
Chemical Name	Sangivamycin hydrochloride
CAS Number	21090-35-7 (HCl salt) / 18417-89-5 (Free base)
Molecular Weight	345.74 g/mol (HCl salt)
Solubility	DMSO (up to 10 mM with warming); Water (sparingly soluble)
Storage	-20°C (Solid); -80°C (DMSO Stock, avoid freeze/thaw)
Mechanism	ATP-Competitive. [1] [2] [3] It competes directly with ATP for the nucleotide-binding pocket. [1]

Preparation of 10 mM Stock Solution:

- Weigh 3.46 mg of Sangivamycin HCl.[\[1\]](#)
- Add 1.0 mL of anhydrous DMSO.
- Vortex vigorously.[\[1\]](#) If particulates remain, warm to 37°C for 5 minutes.
- Aliquot into light-protective tubes (amber) and store at -80°C.

Target Landscape & Experimental Logic

Understanding the "Target Shift" is vital for interpreting your data.[\[1\]](#)

Figure 1: Selectivity profile.[\[1\]](#) Note the higher potency against Haspin/DYRK compared to the historical PKC target.

Protocol A: Radiometric Assay (PKC Optimized)

Why this method? PKC isoforms (Conventional:

) require lipid activators (Phosphatidylserine and Diacylglycerol) and Calcium to form an active conformation. Radiometric filter-binding assays (

P or

P) are the "Gold Standard" here because they tolerate the high lipid/detergent concentrations better than many fluorescence assays.[\[1\]](#)

Critical Reagent: The Lipid Activator Mix

Most PKC assays fail because of improper lipid preparation.

Materials:

- L-
-Phosphatidylserine (PS) (10 mg/mL in CHCl)
[\[1\]](#)
- 1,2-Dioleoyl-sn-glycerol (DAG) (1 mg/mL in CHCl)
[\[1\]](#)
- Reaction Buffer: 20 mM HEPES pH 7.4, 10 mM MgCl
, 0.5 mM CaCl
(free calcium is critical).[\[1\]](#)

Lipid Preparation Protocol:

- Combine: In a glass tube, mix 100 μ L PS and 10 μ L DAG (10:1 w/w ratio).
- Dry: Evaporate the chloroform under a stream of Nitrogen gas (or Argon) until a thin, translucent film forms on the glass. Do not over-dry.[\[1\]](#)
- Resuspend: Add 1.0 mL of Reaction Buffer.

- **Sonicate:** Sonicate using a probe sonicator (on ice) for 3-4 bursts of 15 seconds. The solution must turn from cloudy to translucent/clear.^[1] This indicates the formation of Mixed Micelles.
- **Stability:** Use fresh.^[1] Do not store >4 hours.

Assay Procedure (P81 Filter Binding)^[1]

Reaction Mix (50 μ L final volume):

- **Substrate:** 20 μ M Histone H1 (or PKC-specific peptide RFARKGSLRQKNV).^[1]
- **Lipids:** 10 μ L of prepared Lipid Activator Mix (final $\sim$ 0.1 mg/mL PS).
- **Enzyme:** 5-20 ng purified PKC isoform (e.g., PKC γ).^[1]
- **Compound:** Sangivamycin (Serial dilution in DMSO).^[1] Keep final DMSO < 1%.^[1]
- **ATP:** 10 μ M cold ATP + 0.5 μ Ci [³²P]ATP.^[1]

Steps:

- **Pre-incubation:** Mix Buffer, Enzyme, Lipids, and Sangivamycin.^[1] Incubate 10 min at RT. This allows the compound to compete for the ATP site before the reaction starts.
- **Start:** Initiate reaction by adding the ATP/Substrate mix.^{[1][4]}
- **Incubate:** 30 minutes at 30°C.
- **Stop:** Spot 40 μ L of the reaction onto P81 Phosphocellulose paper squares.
- **Wash:** Immediately drop squares into 75 mM Phosphoric Acid.
 - Wash 3x (10 mins each) with 75 mM Phosphoric Acid (removes unreacted ATP).^[1]

- Wash 1x with Acetone (dries the paper).[1]
- Count: Transfer dried squares to vials, add scintillation fluid, and read in a Liquid Scintillation Counter (LSC).

Protocol B: ADP-Glo™ Assay (Haspin/DYRK Optimized)[1]

Why this method? Haspin and DYRKs are Ser/Thr kinases that do not require lipid activation. [1] The ADP-Glo (Promega) platform is non-radioactive, highly sensitive, and ideal for determining nanomolar IC50s.

Experimental Workflow

Figure 2: The ADP-Glo workflow converts ADP produced by the kinase into a light signal.[1][5]

Assay Procedure[1][6][8]

Buffer: 40 mM Tris pH 7.5, 20 mM MgCl

, 0.1 mg/mL BSA, 50 μM DTT.

Reaction Setup (384-well white plate):

- Compound: Add 1 μL Sangivamycin (serial dilution).
- Enzyme: Add 2 μL Haspin or DYRK1A (optimized to ~2-5 ng/well).
- Substrate/ATP: Add 2 μL Mix (Histone H3 for Haspin; Woodtide for DYRK).[1]

- ATP Conc: Use

apparent for the specific kinase (typically 10-50 μM).[1]

- Incubate: 60 minutes at Room Temperature.

Detection:

- Add 5 μL ADP-Glo Reagent.[1][5] Incubate 40 min.

- Add 10 μ L Kinase Detection Reagent.[\[1\]](#) Incubate 30 min.
- Read Luminescence (Integration time: 0.5 - 1.0 sec).[\[1\]](#)

Data Analysis & Troubleshooting

Calculating IC50

Normalize data to controls:

[\[1\]](#)

Fit the curve using a 4-parameter logistic model (Sigmoidal Dose-Response):

[\[1\]](#)

Troubleshooting Guide

Issue	Probable Cause	Solution
Low Signal (PKC)	Lipids not micellized	Ensure sonication turns the lipid mix clear. Cloudy lipids = inactive PKC. [1]
High Background (Radio)	Inefficient washing	Ensure P81 paper is washed with large volumes of phosphoric acid. [1]
IC50 Shift (Right)	High ATP concentration	Sangivamycin is ATP-competitive. [1] If you use ATP >> K_m , the IC50 will appear weaker (Cheng-Prusoff equation applies). [1]
No Inhibition (Haspin)	Degraded Compound	Sangivamycin is stable, but DMSO stocks >6 months should be verified by LC-MS. [1]

References

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